

Application Notes and Protocols for 1,3-Dimethyl-1H-pyrazole-4-sulfonamide

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Compound of Interest

Compound Name: 1,3-Dimethyl-1H-pyrazole-4-sulfonamide

Cat. No.: B1356517

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** (CAS No. 88398-53-2). Adherence to these protocols is crucial to ensure personnel safety, maintain compound integrity, and support the generation of reliable experimental data.

Compound Information

Property	Value
CAS Number	88398-53-2
Molecular Formula	C ₅ H ₉ N ₃ O ₂ S
Molecular Weight	175.21 g/mol
Appearance	Typically a solid at room temperature.
Solubility	Soluble in polar solvents. ^[1]

Hazard Identification and Safety Precautions

1,3-Dimethyl-1H-pyrazole-4-sulfonamide is a chemical that requires careful handling due to its potential hazards. The following is a summary of its hazard classifications, though it's important to note that the toxicological properties may not have been fully investigated.

GHS Hazard Statements:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye damage/irritation.[2]
- May cause respiratory irritation.[2]

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Wash skin thoroughly after handling.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only outdoors or in a well-ventilated area.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedures should be conducted to determine the appropriate level of PPE. The following are minimum requirements:

PPE	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for operations that could generate dust or aerosols.

Storage and Stability

Proper storage is essential to maintain the stability and purity of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**.

Parameter	Recommendation
Temperature	Store in a cool, dry place. Conflicting data suggests either room temperature or refrigeration (2-8°C).[3] For long-term storage, refrigeration is recommended to minimize potential degradation.
Container	Keep in a tightly closed container in a dry and well-ventilated place.
Incompatibilities	Avoid contact with strong oxidizing agents.
Moisture	Avoid moisture.

Stability: While specific stability data for **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** is not readily available, pyrazole derivatives can be susceptible to hydrolytic degradation. It is recommended to use solutions promptly after preparation and to store them under appropriate conditions if short-term storage is necessary.

Experimental Protocols

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name, CAS number, and lot number on the container match the accompanying documentation.
- Record the date of receipt on the container.

Preparation of Stock Solutions

- All handling of the solid compound should be performed in a well-ventilated chemical fume hood.

- To minimize dust inhalation, carefully weigh the desired amount of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**.
- Slowly add the desired solvent to the solid with gentle agitation to facilitate dissolution. As the compound is soluble in polar solvents, consider solvents such as DMSO, DMF, or alcohols.^[1]
- If sonication is used to aid dissolution, monitor the solution temperature to prevent thermal degradation.
- Clearly label the container with the compound name, concentration, solvent, and date of preparation.

General Handling

- Avoid direct contact with the skin and eyes.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Ensure that an eyewash station and safety shower are readily accessible.
- Wash hands thoroughly after handling.

Spill and Emergency Procedures

Spill:

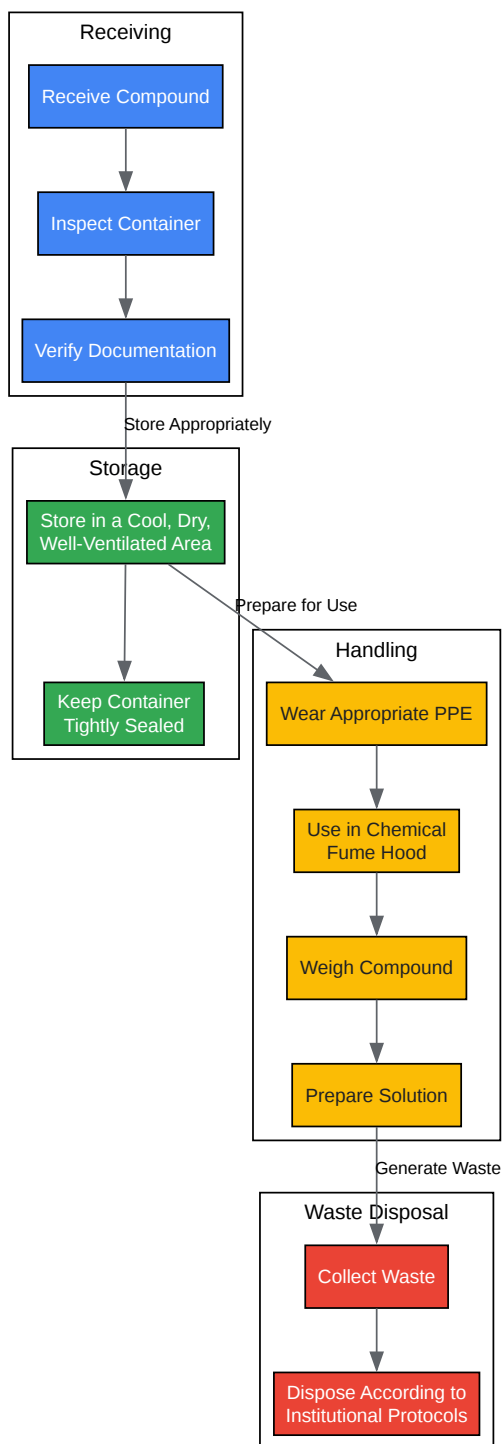
- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection if necessary.
- For solid spills, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent and then with soap and water.

First Aid:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In case of skin contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- In case of eye contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If swallowed: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Diagrams

Workflow for Handling and Storage of 1,3-Dimethyl-1H-pyrazole-4-sulfonamide

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- 2. 1,3-dimethyl-1H-pyrazole-4-sulfonamide | C₅H₉N₃O₂S | CID 13342783 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Application Notes and Protocols for 1,3-Dimethyl-1H-pyrazole-4-sulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356517#handling-and-storage-of-1-3-dimethyl-1h-pyrazole-4-sulfonamide]

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